

In Vitro Efficacy of TDRL-551: A Technical Guide for Cancer Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TDRL-551

Cat. No.: B15586761

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro studies conducted on **TDRL-551**, a small molecule inhibitor of Replication Protein A (RPA). **TDRL-551** targets the crucial interaction between RPA and single-stranded DNA (ssDNA), a fundamental process in DNA replication and repair. By disrupting this interaction, **TDRL-551** demonstrates significant anti-cancer activity, both as a single agent and in synergy with platinum-based chemotherapeutics. This document outlines the quantitative data from studies on various cancer cell lines, detailed experimental protocols for key assays, and visual representations of the underlying molecular pathways and experimental procedures.

Quantitative Data Summary

The anti-cancer activity of **TDRL-551** has been evaluated across several cancer cell lines, with a primary focus on epithelial ovarian cancer (EOC) and non-small cell lung cancer (NSCLC). The following tables summarize the key quantitative findings from these in vitro studies.

Table 1: In Vitro and Cellular Inhibitory Activity of **TDRL-551**

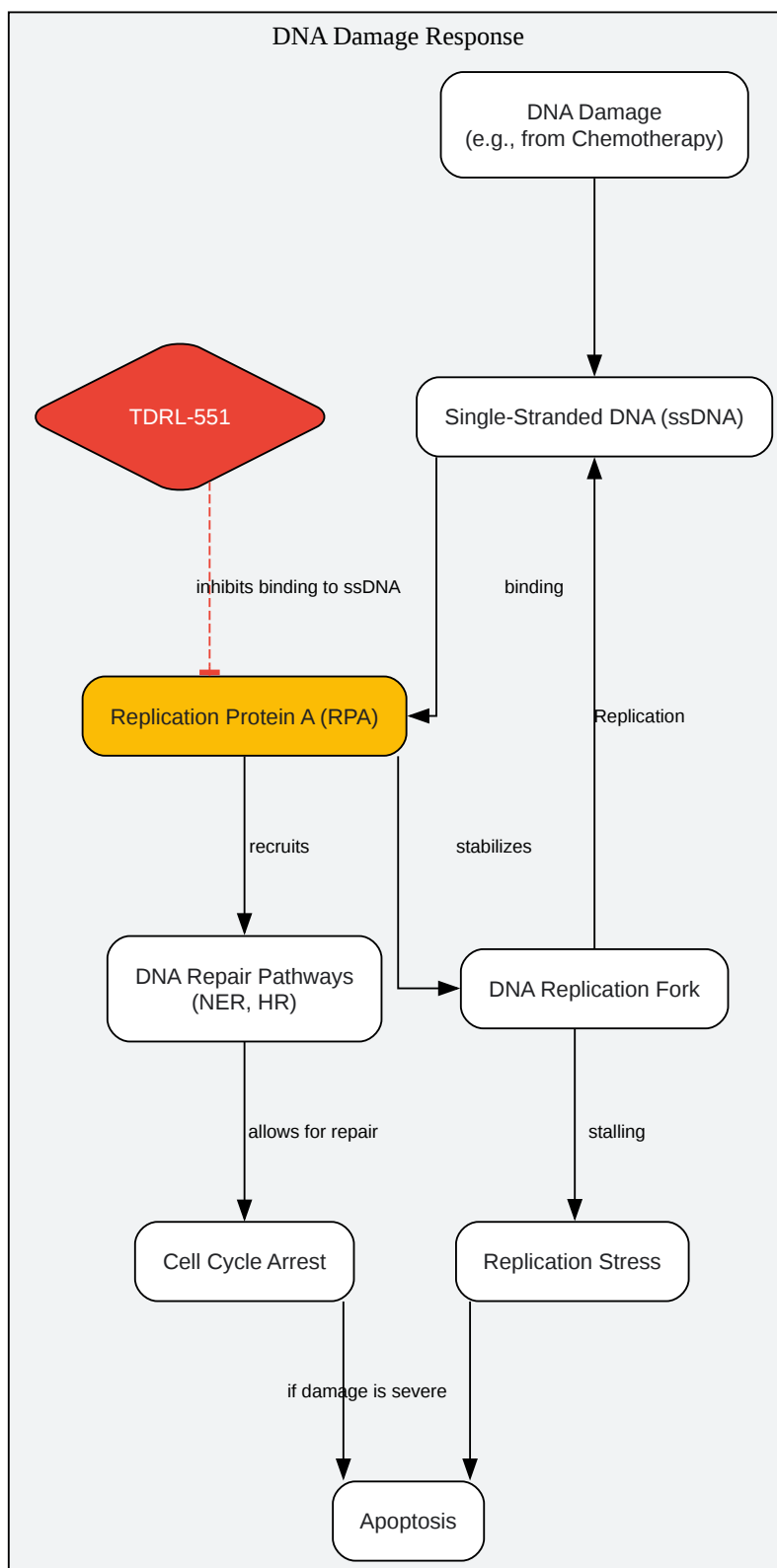
Assay Type	Parameter	Value	Cell Line
Electrophoretic Mobility Shift Assay (EMSA)	In Vitro IC ₅₀	18 µM[1]	-
Clonogenic Survival Assay	Cellular IC ₅₀	25 µM[1][2]	A2780 (Epithelial Ovarian Cancer)

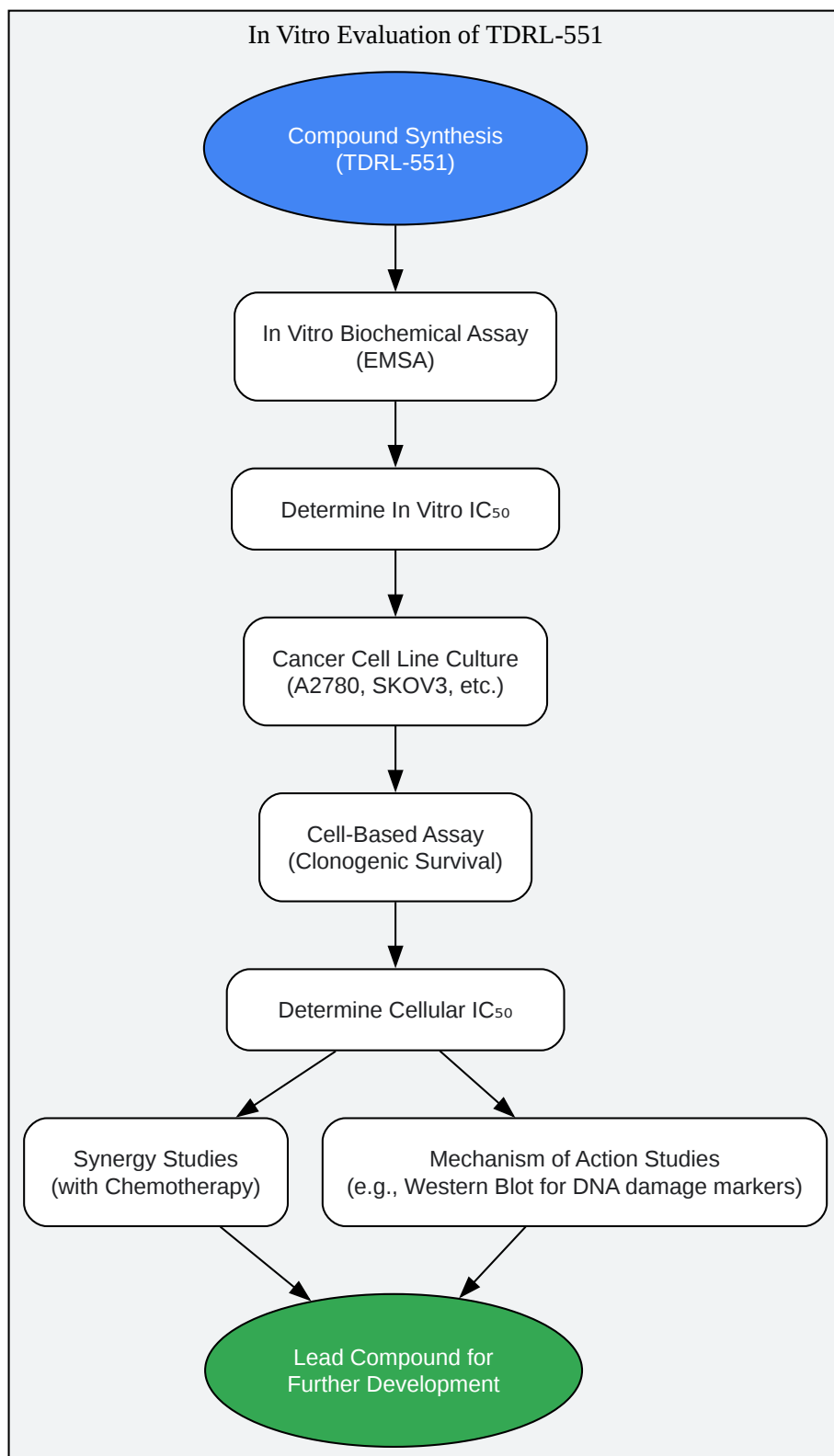
Table 2: Single Agent Anti-Cancer Activity of **TDRL-551** in Various Cancer Cell Lines

Cell Line	Cancer Type	Single Agent Activity
A2780	Epithelial Ovarian Cancer	IC ₅₀ of 25 µM[2]
SKOV3	Epithelial Ovarian Cancer	Similar activity to A2780 cells[2]
OVCA429	Epithelial Ovarian Cancer	Similar activity to A2780 cells[2]
H460	Non-Small Cell Lung Cancer	Similar activity to A2780 cells[2]

Signaling Pathway and Mechanism of Action

TDRL-551 functions by directly inhibiting the binding of Replication Protein A (RPA) to single-stranded DNA (ssDNA). RPA is a critical protein in DNA metabolism, playing essential roles in DNA replication, repair (such as nucleotide excision repair and homologous recombination), and the activation of DNA damage checkpoints. By preventing the RPA-ssDNA interaction, **TDRL-551** disrupts these fundamental cellular processes, leading to cell cycle arrest and apoptosis in cancer cells. This mechanism of action also underlies its synergistic effects with DNA-damaging agents like platinum-based drugs.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Chemical inhibitor targeting the Replication Protein A-DNA interaction increases the efficacy of Pt-based chemotherapy in lung and ovarian cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In Vitro Efficacy of TDRL-551: A Technical Guide for Cancer Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586761#in-vitro-studies-of-tdrl-551-on-cancer-cell-lines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

